

Technical Support Center: Tralkoxydim Efficacy and Rainfall

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Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the impact of rainfall on **tralkoxydim** wash-off and efficacy.

Frequently Asked Questions (FAQs)

Q1: What is the recommended rainfast period for **tralkoxydim**?

A1: **Tralkoxydim** is generally considered rainfast one hour after application.^[1] For optimal performance, application should be timed to allow for at least a one-hour rain-free period.

Q2: What is the potential impact of rainfall occurring before the one-hour rainfast period?

A2: Rainfall shortly after application can wash the herbicide off the plant foliage before it is adequately absorbed, leading to reduced efficacy and poor weed control.^[2] The amount of herbicide washed off will depend on the intensity and duration of the rainfall.

Q3: How does the addition of an adjuvant affect the rainfastness of **tralkoxydim**?

A3: Adjuvants, such as surfactants or oils, can enhance the spreading and penetration of **tralkoxydim** on the leaf surface, which may improve its rainfastness.^{[3][4]} Using a recommended adjuvant can help to mitigate the negative effects of unexpected rainfall.

Q4: Can soil moisture conditions at the time of application affect **tralkoxydim** efficacy, especially in relation to rainfall?

A4: Yes. Plants under drought stress may have a thicker waxy cuticle, which can reduce herbicide absorption. If rainfall occurs after application to drought-stressed weeds, the already limited absorption may be further compromised. Conversely, very wet or waterlogged soil conditions can also stress plants and potentially reduce herbicide uptake. For optimal results, **tralkoxydim** should be applied to actively growing weeds with adequate soil moisture.

Q5: If rainfall occurs shortly after **tralkoxydim** application, should I reapply the herbicide?

A5: A decision to reapply should be based on several factors, including the time between application and rainfall, the intensity of the rainfall, and an assessment of weed control several days after the initial application. If weed control is visibly poor, a reapplication may be necessary. It is important to adhere to the product label's instructions regarding maximum application rates per season.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Poor wild oat (<i>Avena fatua</i>) control after tralkoxydim application followed by rain.	Rainfall occurred before the one-hour rainfast period, leading to herbicide wash-off.	1. Assess the timing and intensity of the rainfall: If heavy rain occurred within minutes of application, significant wash-off is likely. 2. Evaluate weed symptoms: Observe the wild oats for signs of herbicide activity (e.g., yellowing, cessation of growth) 7-14 days after application. 3. Consider re-treatment: If weed control is inadequate, a second application may be warranted, ensuring adherence to the product label. Consult with a local agronomist for advice on re-treatment timing and rates.
Variable weed control across the field after a rainfall event.	Uneven rainfall distribution or differences in soil type and drainage leading to varied wash-off and herbicide availability.	1. Map the areas of poor control: Identify if these areas correspond to topographical features like slopes or low-lying, poorly drained areas. 2. Analyze soil characteristics: Consider how soil texture and organic matter may have influenced herbicide leaching and runoff. 3. Adjust future applications: For future applications in variable fields, consider strategies like using adjuvants to improve rainfastness and adjusting application timing based on weather forecasts.

Reduced tralkoxydim efficacy despite rainfall occurring after the one-hour rainfast period.	Weeds were stressed at the time of application (e.g., due to drought or waterlogging), leading to reduced herbicide uptake.	1. Evaluate environmental conditions at the time of application: Assess temperature, humidity, and soil moisture. 2. Ensure proper application timing: Apply tralkoxydim when weeds are actively growing and not under environmental stress for optimal absorption. 3. Optimize spray solution: Ensure the use of a recommended adjuvant to maximize herbicide uptake.
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Data on Tralkoxydim Efficacy After Simulated Rainfall

The following tables provide illustrative data on the expected efficacy of **tralkoxydim** on wild oat (*Avena fatua*) under various simulated rainfall scenarios. This data is based on general principles of herbicide wash-off, as specific quantitative studies for **tralkoxydim** were not available in the public domain.

Table 1: Estimated Impact of Rainfall Timing on **Tralkoxydim** Efficacy for Wild Oat Control

Time Between Application and Rainfall	Rainfall Intensity	Estimated Wild Oat Control (%)
No Rainfall (Control)	-	95%
15 minutes	Light (5 mm/hr)	60%
15 minutes	Heavy (25 mm/hr)	40%
30 minutes	Light (5 mm/hr)	75%
30 minutes	Heavy (25 mm/hr)	55%
1 hour	Light (5 mm/hr)	90%
1 hour	Heavy (25 mm/hr)	85%
2 hours	Any	95%

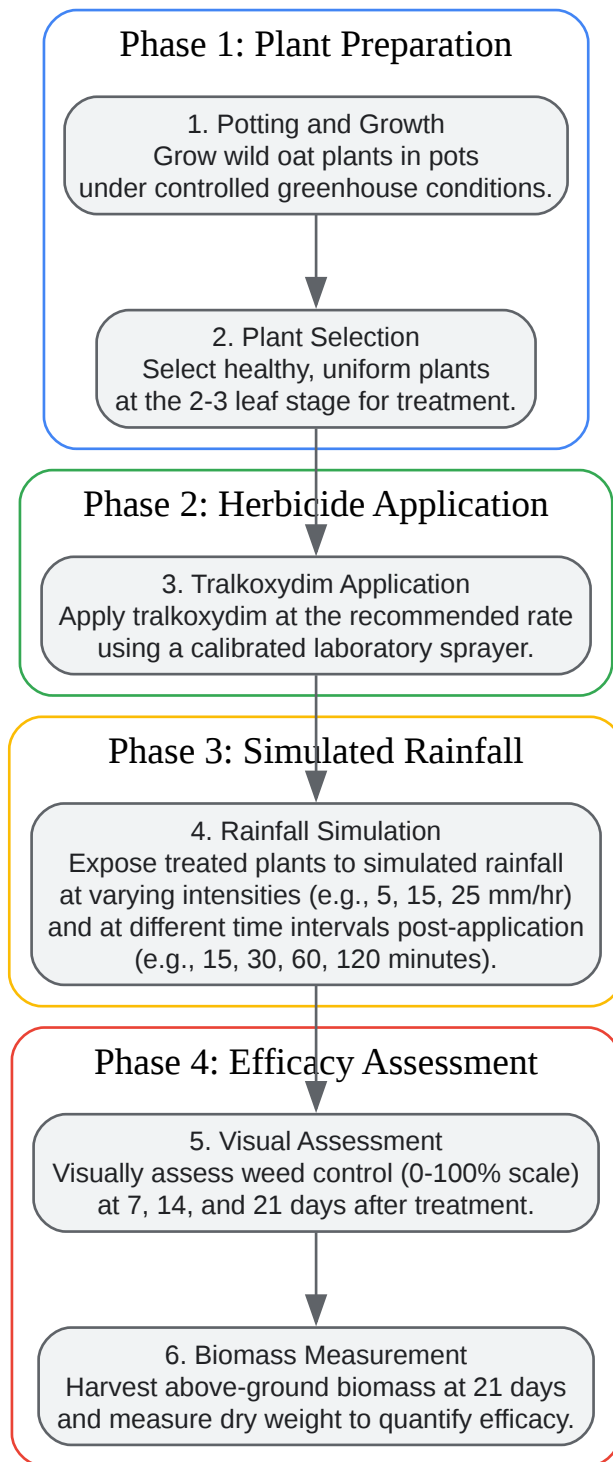
Table 2: Estimated Influence of Adjuvants on **Tralkoxydim** Rainfastness and Efficacy on Wild Oat

Adjuvant Type	Time to Rainfall (15 mm)	Estimated Wild Oat Control (%)
No Adjuvant	30 minutes	65%
Non-ionic Surfactant (NIS)	30 minutes	75%
Oil Concentrate (OC)	30 minutes	80%
No Adjuvant	1 hour	85%
Non-ionic Surfactant (NIS)	1 hour	90%
Oil Concentrate (OC)	1 hour	92%

Experimental Protocols

Protocol 1: Evaluating the Impact of Simulated Rainfall on **Tralkoxydim** Wash-off and Efficacy

This protocol outlines a methodology to quantify the effect of rainfall timing and intensity on the efficacy of **tralkoxydim** for controlling a target weed species such as wild oat (*Avena fatua*).

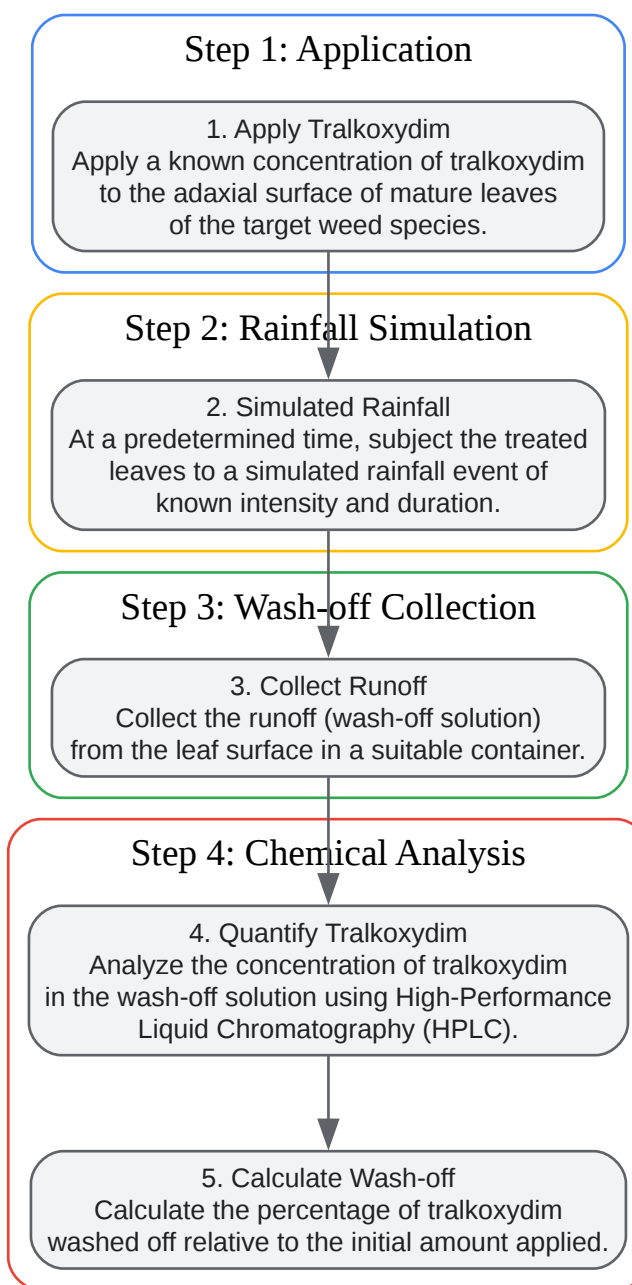


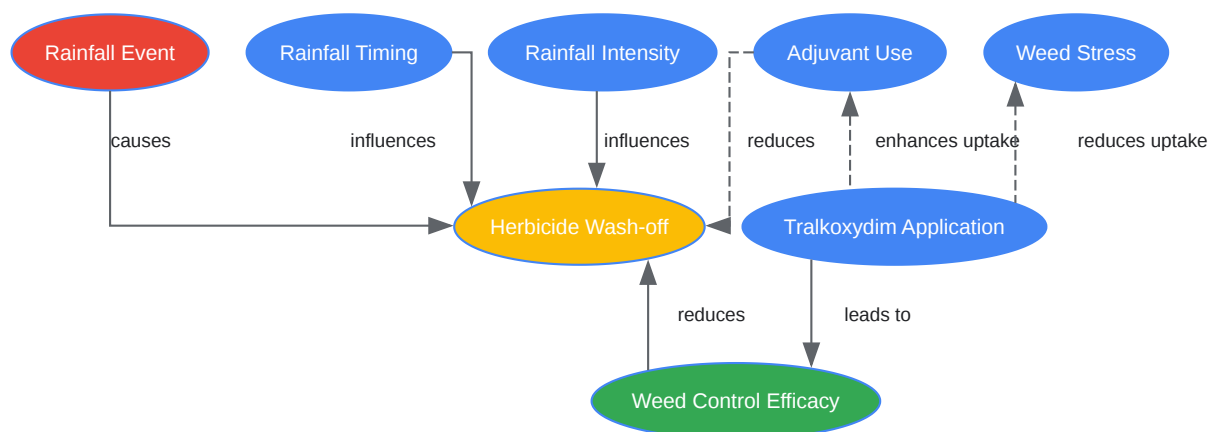
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Caption: Experimental workflow for assessing rainfall impact.

Protocol 2: Quantifying **Tralkoxydim** Wash-off from Leaf Surfaces

This protocol describes a method to determine the percentage of **tralkoxydim** washed off from a leaf surface by simulated rainfall.





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References

- 1. nufarm.com [nufarm.com]
- 2. caws.org.nz [caws.org.nz]
- 3. researchgate.net [researchgate.net]
- 4. cropj.com [cropj.com]
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